

Personal protective equipment for handling FTI-2148

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Compound of Interest

Compound Name: FTI-2148

Cat. No.: B1674167

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Essential Safety and Handling Guide for FTI-2148

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **FTI-2148**. It includes detailed personal protective equipment (PPE) requirements, step-by-step handling and disposal procedures, and emergency protocols to ensure a safe laboratory environment.

Chemical and Hazard Information

FTI-2148 is an imidazolo-containing peptidomimetic that acts as a dual inhibitor of farnesyl transferase (FT-1) and geranylgeranyl transferase-1 (GGT-1).[1][2][3][4] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[5]

Chemical Properties:

Property	Value
Synonyms	FTI-2148 free base
Formula	C24H28N4O3S
Molecular Weight	452.573 g/mol [5]
CAS Number	251577-09-0[5]

Hazard Identification:

Hazard	Classification	Precautionary Statement
Acute Oral Toxicity	Category 4[5]	H302: Harmful if swallowed.[5]
Acute Aquatic Toxicity	Category 1[5]	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1[5]	H410: Very toxic to aquatic life with long lasting effects.[5]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment is mandatory when handling **FTI-2148**.

Recommended PPE:

Equipment	Specification
Eye Protection	Safety goggles with side-shields.[5]
Hand Protection	Protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a lab coat.[5]
Respiratory Protection	A suitable respirator should be used when handling the powder form to avoid dust and aerosol formation.[5]

Experimental Protocol: Safe Handling and Solution Preparation

This protocol outlines the procedure for safely preparing a stock solution of **FTI-2148**.

Materials:

- **FTI-2148** powder

- Appropriate solvent (e.g., DMSO)
- Personal Protective Equipment (see table above)
- Chemical fume hood
- Analytical balance
- Vortex mixer
- Sterile conical tubes or vials

Procedure:

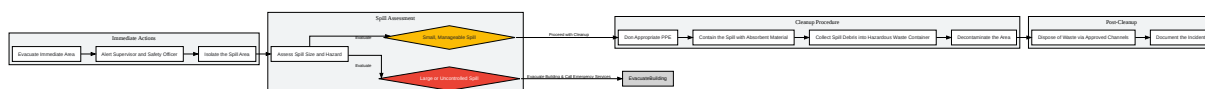
- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is certified and functioning correctly.
- Weighing: Tare a sterile, pre-labeled conical tube or vial on an analytical balance within the fume hood. Carefully weigh the desired amount of **FTI-2148** powder directly into the container. Avoid generating dust.
- Solubilization: In the fume hood, add the appropriate volume of solvent to the container with the **FTI-2148** powder.
- Mixing: Cap the container securely and vortex until the solid is completely dissolved.
- Storage: Store the resulting solution at -80°C in a tightly sealed container.^{[4][5]} Powder should be stored at -20°C.^{[4][5]}
- Decontamination: Wipe down the work area within the fume hood and any equipment used with an appropriate cleaning agent.
- Waste Disposal: Dispose of all contaminated materials, including empty containers, pipette tips, and gloves, in a designated hazardous waste container.

Operational and Disposal Plans

Handling and Storage:

- Avoid inhalation, and contact with eyes and skin.[5]
- Prevent the formation of dust and aerosols.[5]
- Use only in areas with appropriate exhaust ventilation.[5]
- Keep the container tightly sealed in a cool, well-ventilated area.[5]
- Protect from direct sunlight and sources of ignition.[5]

Spill Management: In the event of a spill, follow the workflow below. Ensure the area is well-ventilated and restrict access to non-essential personnel.



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Workflow for responding to an **FTI-2148** spill.

Disposal: Dispose of **FTI-2148** and its container at an approved waste disposal plant.[5] Do not release into the environment.[5] All disposal activities must comply with local, state, and federal regulations. Contaminated materials should be collected in sealed containers and handled by a licensed hazardous waste disposal service.

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